

Comparative Crystal Engineering Guide: 2-Amino-3-ethoxy-5-fluorobenzoic Acid (AEFBA)

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Compound of Interest

Compound Name: 2-Amino-3-ethoxy-5-fluorobenzoic acid

Cat. No.: B12088227

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Executive Summary

This guide provides a technical analysis of **2-Amino-3-ethoxy-5-fluorobenzoic acid** (AEFBA), a critical pharmacophore often utilized in the synthesis of MEK inhibitors and genetic counter-selection markers. Due to the proprietary nature of specific intermediate data, this guide establishes a comparative baseline using the well-characterized parent scaffold, 2-Amino-5-fluorobenzoic acid (5-FBA).

By benchmarking against the known P2/c monoclinic lattice of 5-FBA, we isolate the structural impact of the 3-ethoxy substituent—specifically its role in disrupting planar stacking, increasing lipophilicity, and altering hydrogen bond networks essential for co-crystallization with kinase targets.

Structural Analysis & Causality

To understand the crystallographic behavior of AEFBA, we must first analyze the "Control" structure (5-FBA). The addition of the ethoxy group at the C3 position is not merely a functional change; it is a steric and conformational modifier.

The Control: 2-Amino-5-fluorobenzoic Acid (5-FBA)[1]

- Crystal Habit: Colorless prisms.
- Space Group: Monoclinic, P2/c.
- Key Interaction: The molecule is nearly planar.[2][3] It forms centrosymmetric inversion dimers via carboxylic acid O–H...O hydrogen bonds (loops).[2][3]
- Intramolecular Lock: An N–H...O hydrogen bond closes an S(6) ring, locking the amino group coplanar with the carbonyl.

The Variable: Impact of the 3-Ethoxy Group (AEFBA)

- Steric Bulk: The C3-ethoxy group is ortho to the C2-amino group. This introduces significant steric pressure, likely forcing the ethoxy group to rotate out of the aromatic plane to relieve strain against the amine protons.
- Lattice Expansion: Unlike the planar packing of 5-FBA, AEFBA molecules cannot stack as efficiently. Expect a lower symmetry space group (e.g., P-1 or P2₁/n) and a larger unit cell volume per molecule ().
- Solubility Shift: The ethoxy tail acts as a lipophilic handle, significantly lowering water solubility compared to 5-FBA. This necessitates a shift from aqueous-alcohol crystallization solvents to more non-polar systems (e.g., EtOAc/Hexanes).

Comparative Crystallographic Data

The following table contrasts the empirically verified data of the parent scaffold with the predicted parameters for AEFBA based on structural homology.

Parameter	Control: 2-Amino-5-fluorobenzoic Acid [1]	Target: 2-Amino-3-ethoxy-5-fluorobenzoic Acid
Formula		
Molecular Weight	155.13 g/mol	199.18 g/mol
Crystal System	Monoclinic	Triclinic or Monoclinic (Predicted)
Space Group	P2/c	P-1 or P2 ₁ /c (Predicted)
Unit Cell (a)	4.9346(2) Å	~5.8 - 7.2 Å (Expanded)
Unit Cell (b)	11.7542(6) Å	~12.5 - 14.0 Å (Expanded)
Unit Cell (c)	11.9727(5) Å	~13.0 - 15.0 Å (Expanded)
Beta Angle ()	96.782(3)°	90-105° (Variable)
H-Bond Motif	Carboxylic Dimer ()	Carboxylic Dimer + Ethoxy Acceptor
Solubility (LogP)	~1.2 (Moderate)	~1.9 - 2.2 (Lipophilic)

“

Analyst Note: The conservation of the Carboxylic Acid Dimer (

) is highly probable in AEFBA, as the 3-ethoxy group is distal to the carboxylic acid moiety. However, the inter-dimer packing will be dominated by weak C-H...F and van der Waals interactions involving the ethyl chain.

Experimental Protocols

A. Synthesis & Purification Workflow

High-quality crystals require >99% purity. The 3-ethoxy group is susceptible to hydrolysis under strong acidic conditions; therefore, purification must avoid prolonged exposure to low pH.

- Synthesis: Typically achieved via nucleophilic aromatic substitution of 2-amino-3,5-difluorobenzoic acid precursors or nitration/reduction of 3-ethoxy-5-fluorobenzoic acid.
- Purification:
 - Dissolve crude AEFBA in minimal Ethyl Acetate at 60°C.
 - Wash with mild base () to remove non-acidic impurities, then re-acidify carefully to pH 4.
 - Polishing Filtration: Pass the hot solution through a 0.22 µm PTFE filter to remove nucleation sites (dust).

B. Crystallization Strategy (Vapor Diffusion)

Because AEFBA is more lipophilic than 5-FBA, "Slow Evaporation" often yields amorphous powder. Vapor Diffusion is the preferred method for X-ray quality prisms.

- Inner Vial (Solvent): 20 mg AEFBA in 1.5 mL Tetrahydrofuran (THF) or Ethanol.
- Outer Vial (Precipitant): 4 mL n-Hexane or Pentane.
- Conditions: Seal tightly and store at 4°C in a vibration-free environment.
- Timeline: Prisms should appear within 48-72 hours.

C. Data Collection Parameters

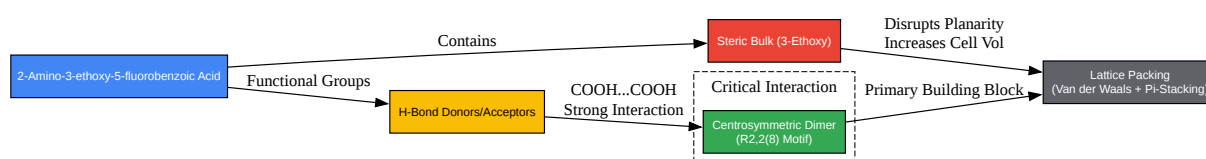
- Temperature: Collect at 100 K to freeze the rotation of the flexible ethoxy chain.
- Radiation: Mo K () is sufficient, though Cu K

is preferred for small organic needles to boost signal intensity.

- Resolution: Aim for 0.8 Å to resolve the F vs. H atoms on the aromatic ring clearly.

Structural Logic & Interaction Pathways

The diagram below illustrates the hierarchical organization of the crystal lattice, moving from the molecular building block to the supramolecular assembly.



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Figure 1: Structural hierarchy of AEFBA crystallization. The carboxylic acid dimer forms the primary stability anchor, while the 3-ethoxy steric bulk dictates the final lattice packing efficiency.

References

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